

Personal protective equipment for handling Trimethoxyboroxine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethoxyboroxine

Cat. No.: B089493

[Get Quote](#)

Essential Safety and Handling Guide for Trimethoxyboroxine

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **Trimethoxyboroxine**. Adherence to these protocols is essential for ensuring personal safety and operational integrity.

Physicochemical and Hazard Data

Trimethoxyboroxine is a flammable and corrosive liquid that requires careful handling.^{[1][2][3]} It is sensitive to moisture and air.^{[1][2][4]} The following table summarizes its key quantitative properties.

Property	Value	Citations
Molecular Formula	C ₃ H ₉ B ₃ O ₆	[1][4][5]
Molecular Weight	173.53 g/mol	[1][4][6]
Appearance	Clear colorless liquid	[1][5]
Flash Point	9 °C (48.2 °F) - 14 °C (57.2 °F) closed cup	[1][6]
Melting Point	10 - 11 °C (50 - 51.8 °F)	[1][6]
Boiling Point	130 °C	[6]
Decomposition Temp.	130 °C	[1][4]
Density	1.195 g/mL at 25 °C	[6]
Vapor Pressure	30 mmHg at 25 °C	[6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[7][8] The minimum required PPE when handling **Trimethoxyboroxine** includes:

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[1][4] A face shield should also be used for maximum protection against splashes.[8][9]
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) are required.[5][8] Always inspect gloves before use and change them immediately if contaminated.
 - Protective Clothing: Wear a flame-retardant lab coat or a chemical-resistant apron and coveralls to prevent skin contact.[1][4][9] Contaminated clothing must be removed immediately and washed before reuse.[1][4]
- Respiratory Protection: All work should be conducted in a chemical fume hood or a well-ventilated area.[1][4][5] If ventilation is insufficient or if irritation is experienced, use a

NIOSH/MSHA-approved respirator with an appropriate filter for organic gases and vapors (Type A, Brown, conforming to EN14387).[\[1\]](#)[\[4\]](#)[\[6\]](#)

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for safety.

Step 1: Preparation and Safe Handling

- Area Preparation: Ensure a certified chemical fume hood is operational.[\[1\]](#)[\[4\]](#) Confirm that an eyewash station and safety shower are accessible and unobstructed.[\[1\]](#)[\[4\]](#)
- Equipment: Use only explosion-proof and non-sparking tools and equipment.[\[1\]](#)[\[4\]](#) All metal parts of the equipment must be grounded to prevent static electricity discharge.[\[1\]](#)[\[4\]](#)
- Chemical Handling:
 - Obtain and read all safety precautions before use.[\[5\]](#)
 - Keep the container tightly closed and handle under an inert atmosphere (e.g., nitrogen or argon) due to air and moisture sensitivity.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Keep away from all ignition sources, including heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)[\[5\]](#) Do not breathe vapors or mists.
[\[1\]](#)[\[4\]](#)

Step 2: Storage Protocol

- Store in a designated, cool, well-ventilated flammables area.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed and protected from moisture.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Store locked up.[\[2\]](#)[\[5\]](#)
- Keep away from incompatible materials such as acids, bases, water, and strong oxidizing agents.[\[1\]](#)[\[4\]](#)

Step 3: Spill Response

- Immediate Action: Evacuate the area and remove all sources of ignition immediately.[1][2][4]
- Ventilation: Ensure the area is well-ventilated.[2]
- Containment: Do not let the chemical enter drains.[1][2]
- Cleanup: Wearing full PPE, absorb the spill with an inert, non-combustible material such as sand, silica gel, or vermiculite.[1][4] Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[1][4]

Step 4: Disposal Plan

- **Trimethoxyboroxine** and its containers must be disposed of as hazardous waste.[1][9]
- Disposal must occur at an approved waste disposal plant.[1][4][10]
- Follow all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

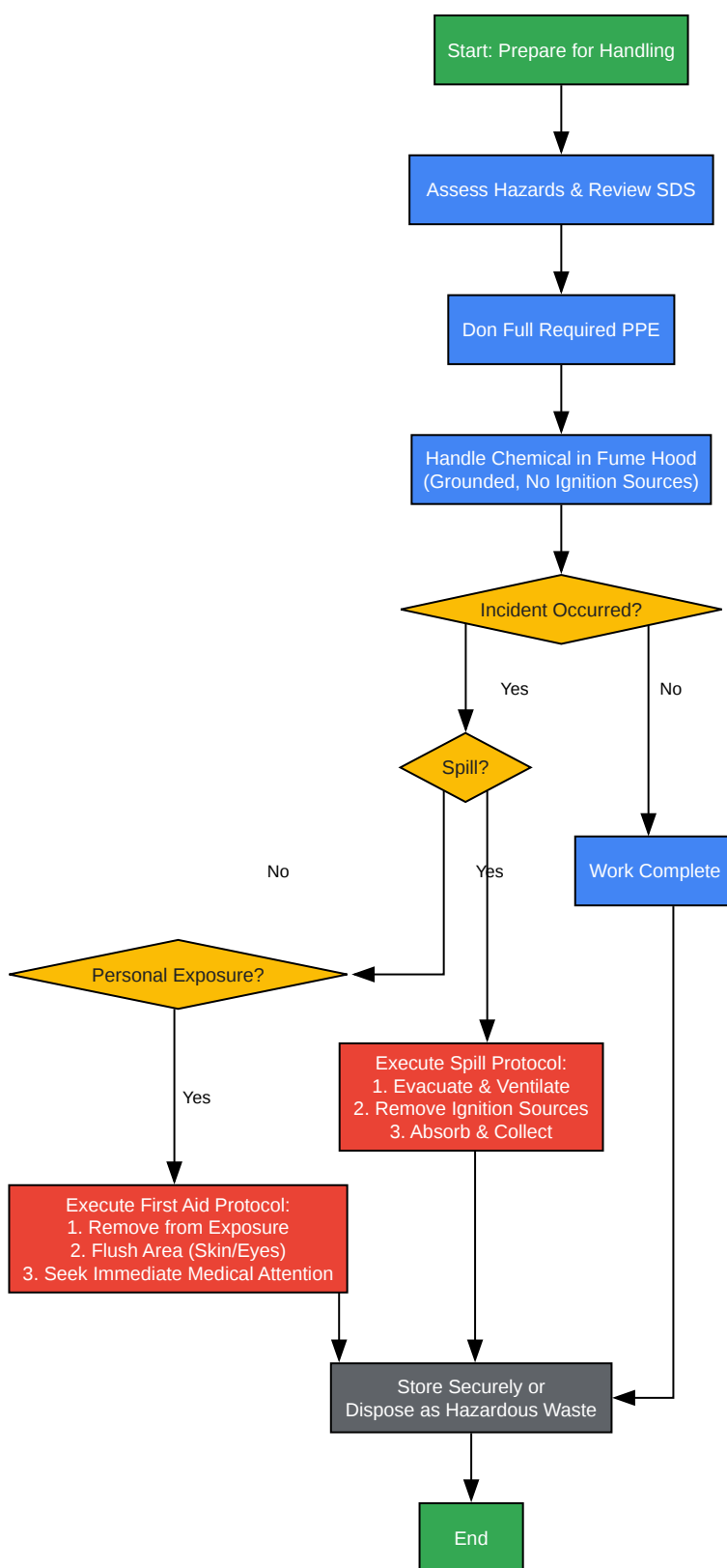
Emergency First Aid Procedures

In case of any exposure, seek immediate medical attention and provide the Safety Data Sheet to the attending physician.[2]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][4] Remove contact lenses if present and easy to do so.[1][4] Continue rinsing and call a poison center or doctor immediately.[1][2][4]
- Skin Contact: Take off all contaminated clothing immediately.[1][2][4] Rinse the affected skin area with large amounts of water and soap.[1][4][11] Seek medical attention.[1][4]
- Inhalation: Move the person to fresh air and keep them at rest.[1][4][11] If breathing is difficult, administer oxygen.[1][4] If breathing has stopped, provide artificial respiration.[1][4][11] Get medical attention.[1][4]

- Ingestion: Clean the mouth with water.[\[1\]](#)[\[4\]](#) Do not induce vomiting.[\[2\]](#)[\[12\]](#) Seek immediate medical assistance.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Workflow for Handling Trimethoxyboroxine



[Click to download full resolution via product page](#)

Caption: Safe handling and emergency response workflow for **Trimethoxyboroxine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Trimethoxyboroxine - Hazardous Agents | Haz-Map [haz-map.com]
- 4. fishersci.com [fishersci.com]
- 5. guidechem.com [guidechem.com]
- 6. 三甲氧基硼氧六环 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 8. trimaco.com [trimaco.com]
- 9. benchchem.com [benchchem.com]
- 10. echemi.com [echemi.com]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 12. First Aid - Chemical Poisoning [moh.gov.sa]
- To cite this document: BenchChem. [Personal protective equipment for handling Trimethoxyboroxine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089493#personal-protective-equipment-for-handling-trimethoxyboroxine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com